

# Physicochemical Properties of Trimethyl(4-vinylphenyl)silane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Trimethyl(4-vinylphenyl)silane**

Cat. No.: **B089869**

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For researchers and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides the essential molecular details for **Trimethyl(4-vinylphenyl)silane**.

Below is a summary of the molecular formula and molecular weight for **Trimethyl(4-vinylphenyl)silane**, presented in a clear and structured format for easy reference.

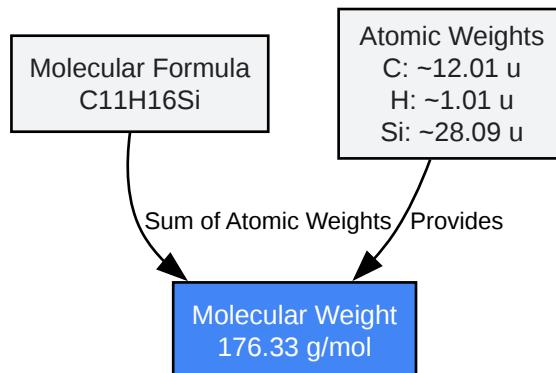
Property	Value
Molecular Formula	C <sub>11</sub> H <sub>16</sub> Si <sup>[1][2][3]</sup>
Molecular Weight	176.33 g/mol <sup>[1][2]</sup>

This information is critical for a variety of experimental and theoretical applications, including stoichiometry calculations, analytical characterization, and computational modeling.

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the molecular formula and the calculation of the molecular weight.

## Relationship between Molecular Formula and Molecular Weight

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Caption: Derivation of Molecular Weight from Molecular Formula.

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## References

- 1. Trimethyl(4-vinylphenyl)silane | 1009-43-4 | TCI AMERICA [tcichemicals.com]
- 2. Trimethyl(4-vinylphenyl)silane , 95%mixTBCasstabilizer , 1009-43-4 - CookeChem [cookechem.com]
- 3. Trimethyl(4-vinylphenyl)silane | C11H16Si | CID 595282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of Trimethyl(4-vinylphenyl)silane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089869#trimethyl-4-vinylphenyl-silane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b089869#trimethyl-4-vinylphenyl-silane-molecular-weight-and-formula)

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)